

Personal protective equipment for handling H-D-Lys(Z)-OH

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Compound of Interest

Compound Name: H-D-Lys(Z)-OH

Cat. No.: B371206

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Essential Safety and Handling Guide for H-D-Lys(Z)-OH

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **H-D-Lys(Z)-OH**. Adherence to these procedures is essential for maintaining a safe laboratory environment.

Physical and Chemical Properties

A summary of key quantitative data for **H-D-Lys(Z)-OH** is presented below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₄ [1]
Molecular Weight	280.32 g/mol
Appearance	Powder[2]
Melting Point	259 °C (decomposes)[2]
Storage Temperature	Recommended -20°C to -80°C[3]
CAS Number	1155-64-2[1]

Operational Plan: Step-by-Step Handling Procedures

To minimize risk and ensure a safe laboratory environment, the following procedural steps are mandatory.

Engineering Controls and Preparation

- **Ventilation:** Work in a well-ventilated area. For procedures that may generate dust, it is highly recommended to use a chemical fume hood.
- **Safety Stations:** Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.
- **Preparation:** Prepare all necessary equipment and reagents before handling the compound to minimize movement and the potential for spills.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **H-D-Lys(Z)-OH**.

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required to prevent skin contact.
- **Body Protection:** A standard laboratory coat should be worn to protect clothing and skin.
- **Respiratory Protection:** If working outside a fume hood or when there is a risk of generating dust, a NIOSH-approved N95 dust mask or a higher-level respirator should be worn.

Weighing and Reconstitution

- When weighing the powder, do so in an area with minimal air currents to prevent dispersal.
- For reconstitution, slowly add the desired solvent to the vial containing the compound to avoid splashing.

Experimental Use

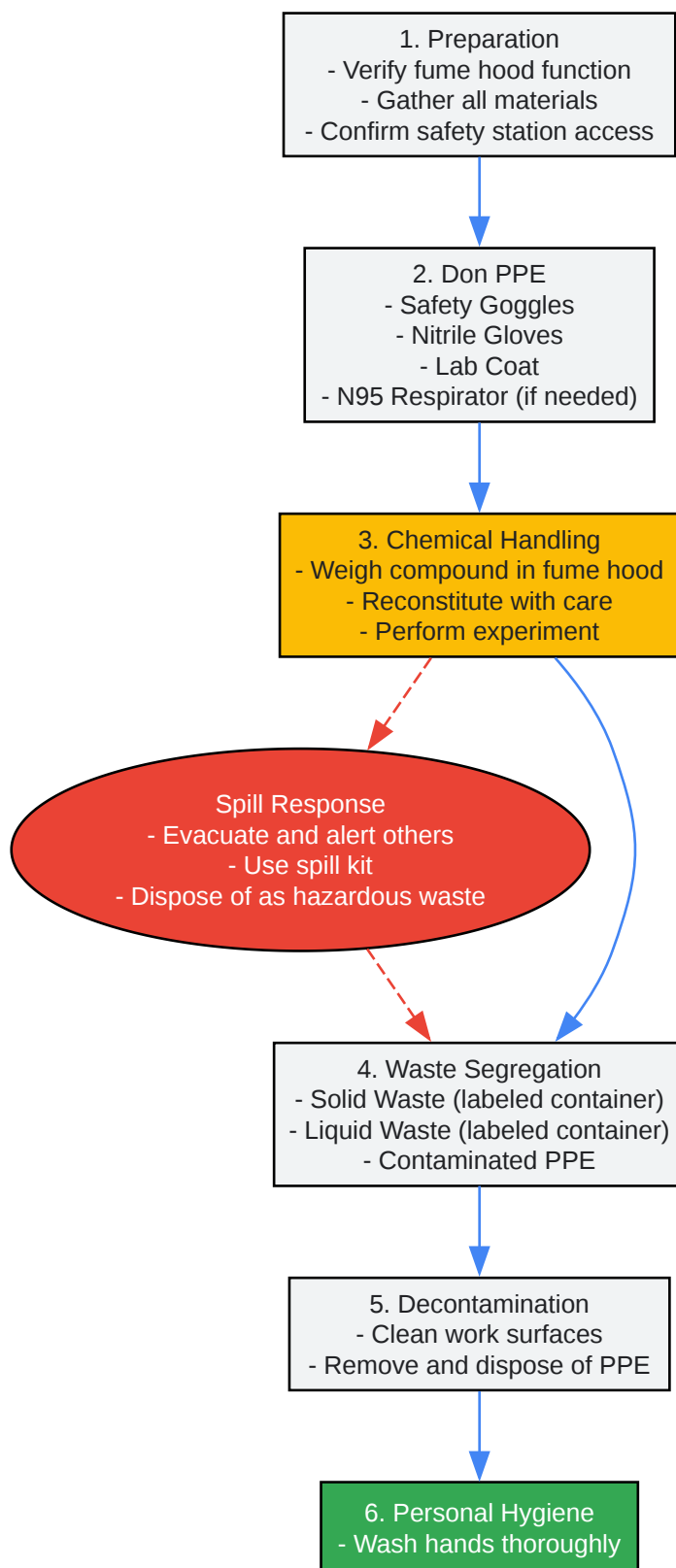
- Handle all solutions containing **H-D-Lys(Z)-OH** with the same level of precaution as the solid form.
- Avoid direct sunlight and incompatible materials such as strong acids and bases.

Disposal Plan

Proper disposal of **H-D-Lys(Z)-OH** and associated materials is essential to prevent environmental contamination and ensure regulatory compliance. Treat all waste as chemical waste.

- Solid Waste: Place excess solid compound and any contaminated weighing paper or consumables into a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Collect all solutions containing the compound in a designated, sealed, and clearly labeled waste container. Do not mix with other incompatible waste streams.
- Contaminated PPE: Dispose of used gloves and other contaminated disposable PPE in the appropriate chemical waste stream.
- Waste Collection: Store sealed waste containers in a designated, secure area until they can be collected by the institution's Environmental Health and Safety (EHS) department or a licensed waste management service.

Workflow for Safe Handling of H-D-Lys(Z)-OH



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Caption: Workflow for the safe handling of **H-D-Lys(Z)-OH**.

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